

Commercial suppliers of 2-Hydroxy-2,4-dimethyl-3-pentanone

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Compound of Interest

Compound Name: 2-Hydroxy-2,4-dimethyl-3-pentanone

Cat. No.: B8730020

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Technical Guide: 2-Hydroxy-2,4-dimethyl-3-pentanone

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-Hydroxy-2,4-dimethyl-3-pentanone**, a sterically hindered α -hydroxy ketone. Due to its limited commercial availability, this guide places a strong emphasis on its synthesis, physicochemical properties, and potential applications based on the chemistry of related compounds.

Physicochemical and Spectroscopic Data

Quantitative data for **2-Hydroxy-2,4-dimethyl-3-pentanone** is not extensively available in the literature, with many properties being computationally predicted. The following tables summarize the available experimental and computed data.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	3212-67-7	PubChem[1]
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem[1]
Molecular Weight	130.18 g/mol	PubChem[1]
IUPAC Name	2-hydroxy-2,4-dimethylpentan-3-one	PubChem[1]
Computed XLogP3	0.9	PubChem[1]
Computed Boiling Point	166.1 ± 8.0 °C at 760 mmHg	Guidechem
Computed Flash Point	60.7 ± 11.0 °C	Guidechem
Computed Density	0.9 ± 0.1 g/cm ³	Guidechem

Table 2: Spectroscopic and Chromatographic Data

Data Type	Value	Source
Kovats Retention Index (Standard Polar Column)	1376	NIST WebBook[1]
GC-MS Major Peaks (m/z)	59, 43, 41	PubChem[2]

Synthesis of 2-Hydroxy-2,4-dimethyl-3-pentanone

As **2-Hydroxy-2,4-dimethyl-3-pentanone** is not readily available commercially, a reliable synthetic route is essential for researchers. A plausible and common method for the synthesis of α -hydroxy ketones is the oxidation of a ketone enolate.

Proposed Experimental Protocol: Synthesis via Enolate Oxidation

This protocol is a general procedure adapted for the specific synthesis of **2-Hydroxy-2,4-dimethyl-3-pentanone** from 2,4-dimethyl-3-pentanone.

Materials:

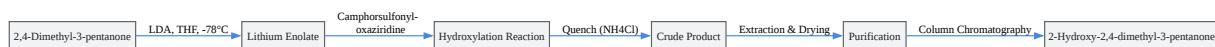
- 2,4-dimethyl-3-pentanone (Diisopropyl ketone)
- Lithium diisopropylamide (LDA) solution in THF
- (1*S*)-(+)-(10-camphorsulfonyl)oxaziridine
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware for anhydrous reactions
- Silica gel for column chromatography

Procedure:

- Enolate Formation:
 - In a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 2,4-dimethyl-3-pentanone (1 equivalent) in anhydrous THF.
 - Cool the solution to -78 °C using a dry ice/acetone bath.
 - Slowly add a solution of LDA in THF (1.05 equivalents) dropwise to the stirred ketone solution.
 - Allow the reaction mixture to stir at -78 °C for 1 hour to ensure complete enolate formation.
- Hydroxylation:
 - Dissolve (1*S*)-(+)-(10-camphorsulfonyl)oxaziridine (1.1 equivalents) in a minimal amount of anhydrous THF.

- Add the oxaziridine solution dropwise to the enolate solution at -78 °C.
- Continue stirring the reaction mixture at -78 °C for 2-3 hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Allow the mixture to warm to room temperature.
 - Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x volume of aqueous layer).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2-Hydroxy-2,4-dimethyl-3-pentanone**.

Diagram of the Synthetic Workflow:



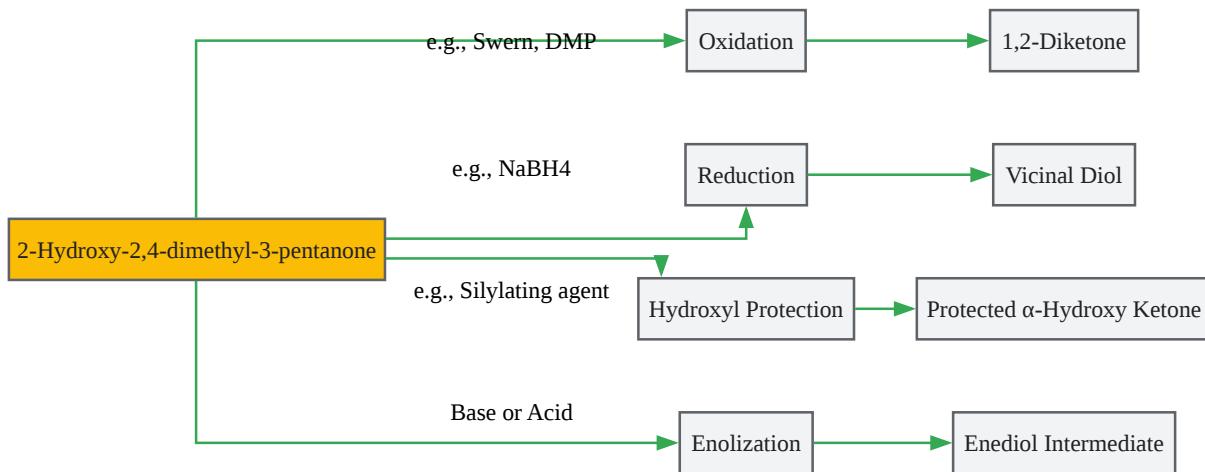
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Caption: Synthetic workflow for **2-Hydroxy-2,4-dimethyl-3-pentanone**.

Chemical Reactivity and Potential Applications

α-Hydroxy ketones are versatile intermediates in organic synthesis. The presence of both a hydroxyl and a carbonyl group in close proximity allows for a range of chemical transformations.

General Reactivity Pathway:

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Caption: General reactivity of α -hydroxy ketones.

Potential Applications in Drug Development

While specific studies on the biological activity of **2-Hydroxy-2,4-dimethyl-3-pentanone** are not readily available, the α -hydroxy ketone motif is present in various biologically active molecules and serves as a key building block in medicinal chemistry.

- Scaffold for Bioactive Molecules:** The functional groups of α -hydroxy ketones allow for further elaboration into more complex structures, making them valuable starting materials for the synthesis of compound libraries for high-throughput screening.
- Enzyme Inhibition:** The α -hydroxy ketone moiety can mimic the transition state of certain enzymatic reactions, leading to potential applications as enzyme inhibitors.
- Precursor to Heterocycles:** This compound can serve as a precursor for the synthesis of various heterocyclic compounds, a common feature in many drug molecules.

Commercial Suppliers

As of late 2025, **2-Hydroxy-2,4-dimethyl-3-pentanone** is not widely available as a stock chemical from major suppliers. However, numerous companies specialize in the custom synthesis of fine chemicals and can produce this compound on request.

Table 3: Potential Custom Synthesis Providers

Company	Website
Aurora Fine Chemicals[3]	aurorafinechemicals.com
Tocris Bioscience	tocris.com
ChemDesign[4]	chemdesign.com
Taros Chemicals[5]	taros.de
Dalton Pharma Services[6]	dalton.com
Enamine[7]	enamine.net
KareBay Biochem[8]	karebaybio.com

Researchers and drug development professionals are advised to contact these or other custom synthesis providers to obtain **2-Hydroxy-2,4-dimethyl-3-pentanone** for their specific needs. It is recommended to request a certificate of analysis to ensure the purity and identity of the synthesized compound.

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References

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